

A Technical Guide to Proficiency Testing Schemes for Pesticide Metabolite Analysis

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Compound of Interest

Compound Name: *metazachlor ESA*

Cat. No.: *B6595042*

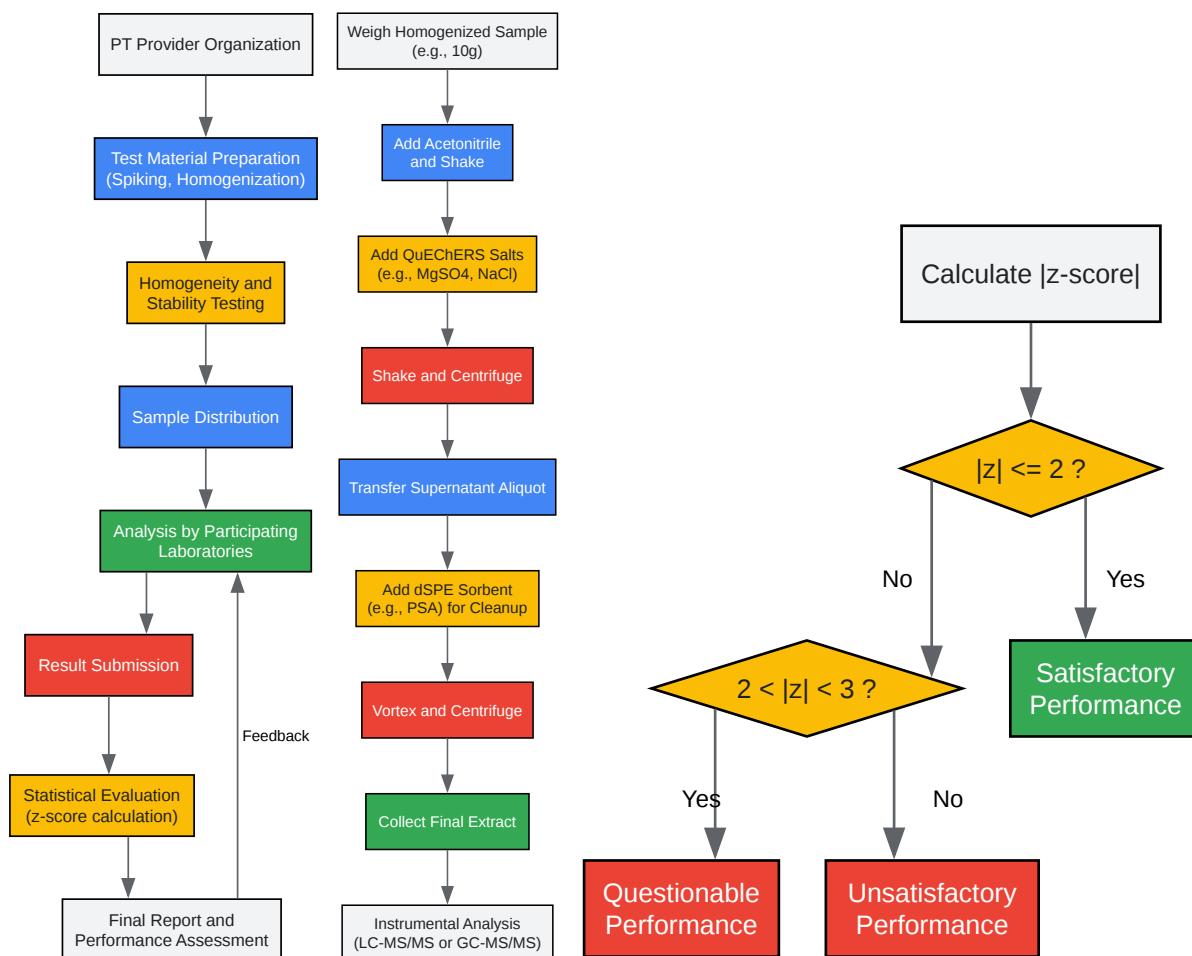
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This guide provides an in-depth overview of the core principles, experimental protocols, and data evaluation methods employed in proficiency testing (PT) schemes for the analysis of pesticide residues and their metabolites. Proficiency testing is a critical component of laboratory quality assurance, providing an objective means to assess and compare the performance of different laboratories.^{[1][2]} Participation in PT schemes, such as those organized by the European Union Reference Laboratories (EURLs), is often mandatory for official laboratories conducting pesticide residue analysis to ensure data quality, accuracy, and comparability.^{[2][3][4]}

The Proficiency Testing Workflow

Proficiency testing is a structured, cyclical process managed by a PT provider. It begins with the preparation of a homogeneous test material, which is then distributed to participating laboratories. These laboratories analyze the material using their routine methods and submit their results for statistical evaluation. The provider then compiles a report, allowing each laboratory to compare its performance against a consensus value and other participants. This entire process is governed by international standards like ISO 17043 and ISO 13528 to ensure consistency and validity.^{[1][5]}



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